

Application Notes and Protocols for Cell Cycle Analysis Using SKLB0565

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Compound of Interest

Compound Name: SKLB0565

Cat. No.: B15143523

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Introduction

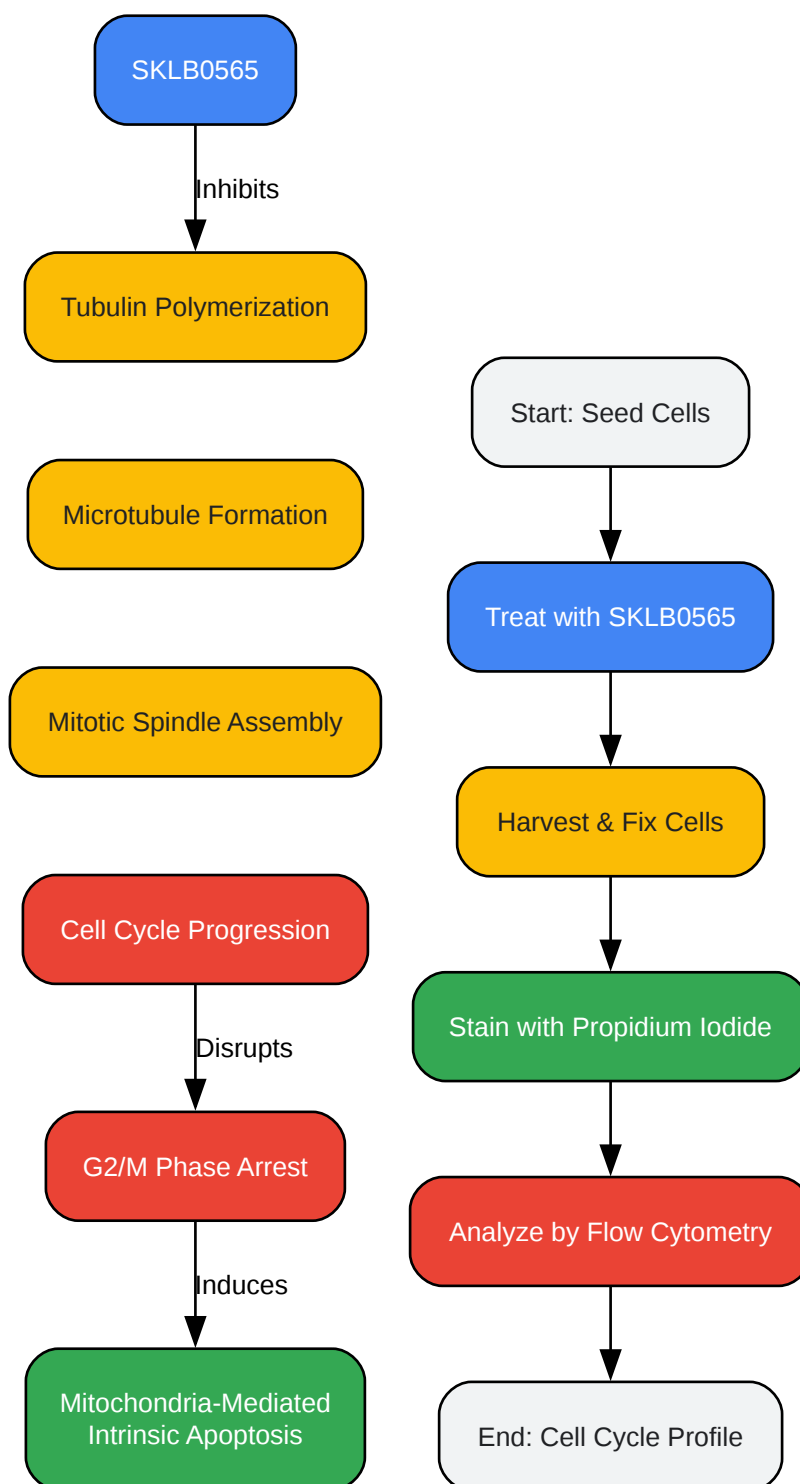
SKLB0565 is a potent tubulin inhibitor demonstrating significant anti-proliferative activity against various cancer cell lines, particularly colorectal carcinoma (CRC) cells.^{[1][2]} Its mechanism of action involves the disruption of microtubule dynamics, which leads to a cell cycle arrest at the G2/M phase and subsequently induces mitochondria-mediated intrinsic apoptosis.^{[1][2]} These characteristics make **SKLB0565** a valuable tool for cancer research and a potential candidate for therapeutic development.

This document provides detailed application notes and a comprehensive protocol for utilizing **SKLB0565** to study its effects on the cell cycle using flow cytometry.

Mechanism of Action

SKLB0565 exerts its biological effects primarily through the inhibition of tubulin polymerization. Tubulin is a critical component of microtubules, which are essential for the formation of the mitotic spindle during cell division. By disrupting microtubule formation, **SKLB0565** prevents the proper segregation of chromosomes, leading to a halt in the cell cycle at the G2/M

transition. This arrest can trigger downstream apoptotic pathways, resulting in cancer cell death.



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References

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- 2. SKLB0565|2414607-10-4|COA [[dcchemicals.com](https://www.dcchemicals.com)]
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